

Zhan Catalyst-1B vs Grubbs catalyst performance

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

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Performance and Characteristics Comparison

The table below summarizes the key properties and performance metrics of **Zhan Catalyst-1B** relative to common Grubbs and Hoveyda-Grubbs catalysts.

Feature	Zhan Catalyst-1B	Grubbs 2nd Generation Catalyst	Hoveyda-Grubbs 2nd Generation Catalyst
Catalyst Type	Modified Hoveyda-Grubbs catalyst (Ru-based) [1] [2]	Ruthenium carbene complex (Ru-based) [2]	Ruthenium carbene complex (Ru-based) [2]
Key Structural Feature	Electron-withdrawing sulfonamide group on benzylidene ligand [1]	N-Heterocyclic Carbene (NHC) and phosphine ligands [2]	N-Heterocyclic Carbene (NHC) and chelating isopropoxybenzylidene [2]

Feature	Zhan Catalyst-1B	Grubbs 2nd Generation Catalyst	Hoveyda-Grubbs 2nd Generation Catalyst
Immobilization/Recycling	Can be immobilized on supports (e.g., MCM-41, SBA-15); recyclable via precipitation/filtration [1] [3]	Typically used as a homogeneous catalyst [2]	Can be immobilized, though may require functionalized supports [3]
Typical Form	Green solid [1] [4]	Pinkish-brown solid [2]	Green solid [2]
Ru Leaching (RCM in cyclohexane)	Very low (0.04% of catalyst Ru content) [3]	Information not available in search results	Information not available in search results
TOF (RCM of DEDAM)	~2500 h ⁻¹ [3]	Information not available in search results	Information not available in search results
Selectivity	Nearly 100% in tested RCM and self-metathesis reactions [3]	High functional group tolerance [2]	High functional group tolerance [2]

Experimental Data and Methodologies

The quantitative data in the table above is primarily derived from a study where **Zhan Catalyst-1B** was immobilized on mesoporous molecular sieves. Here are the key experimental protocols and findings [3]:

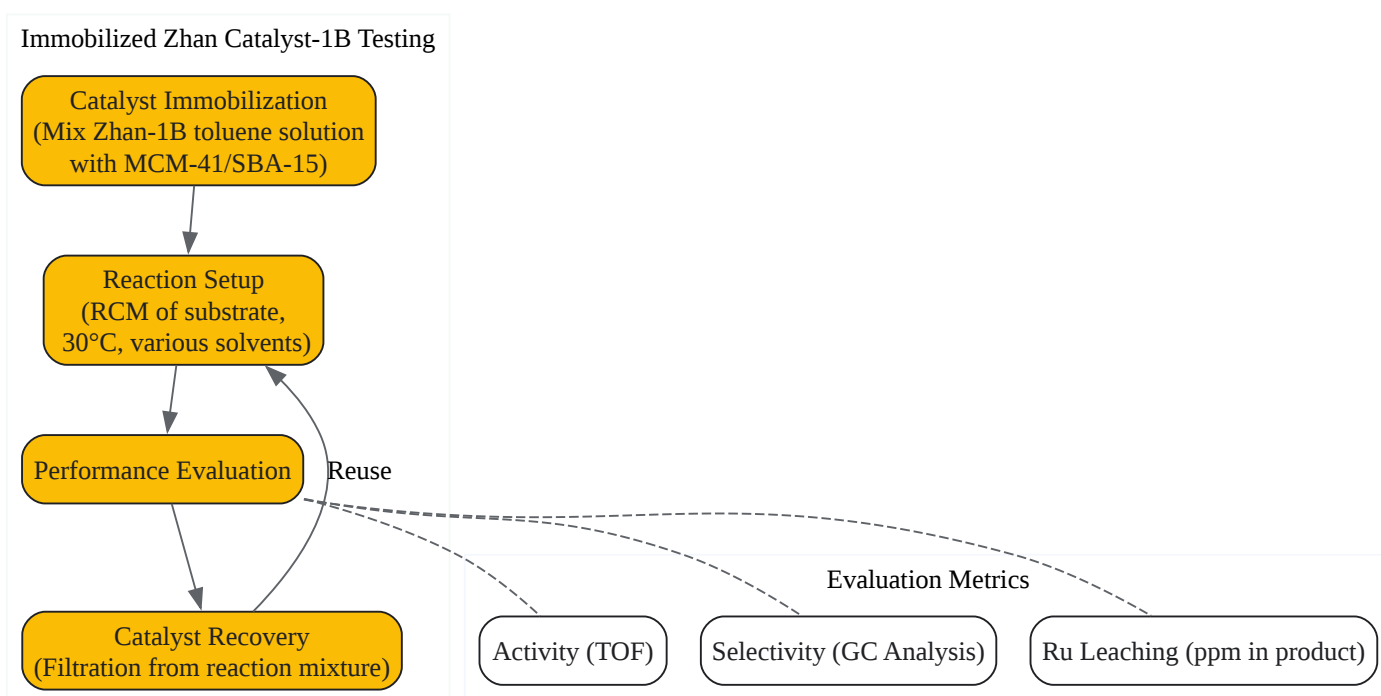
- **Immobilization Procedure:** The heterogeneous catalysts **3/MCM-41** and **3/SBA-15** were prepared by mixing a toluene solution of **Zhan Catalyst-1B** with the dried mesoporous sieves for 30 minutes at room temperature. This process transferred over 94% of the Ru complex from the solution onto the solid support [3].
- **Activity in Ring-Closing Metathesis (RCM):** The catalytic activity was tested in the RCM of diethyl diallylmalonate (DEDAM). With a substrate/Ru molar ratio of 600 and a substrate concentration of 0.2 mmol/mL at 30°C, the immobilized catalyst achieved a turnover frequency (TOF) of approximately

2500 h⁻¹ in various solvents (dichloromethane, benzene, cyclohexane). The reaction was highly selective, with no side products detected by gas chromatography (GC) [3].

- **Ru Leaching Tests:** The leaching of ruthenium into the reaction products was found to be highly dependent on the solvent and substrate.
 - In the RCM of 1,7-octadiene in cyclohexane, Ru leaching was only **0.04%** of the initial Ru content in the catalyst. This corresponds to a maximal Ru contamination in the product of about **0.6 ppm** [3].
 - In contrast, for the RCM of DEDAM, leaching was higher, at **14%** in dichloromethane (100 ppm Ru in product) and **9%** in cyclohexane (66 ppm Ru in product) [3].

The following diagram illustrates the experimental workflow for testing the immobilized **Zhan catalyst-1B**, from preparation to recycling.

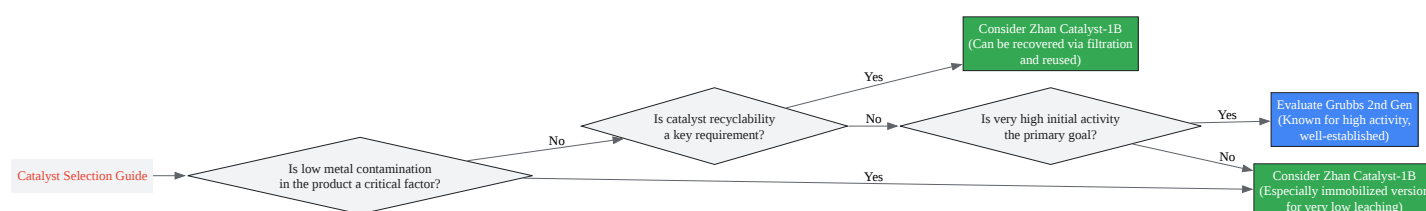
Experimental Workflow



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Decision-Making Guide for Catalyst Selection

To help you decide which catalyst might be more suitable for your research, consider the following practical aspects.



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- **Advantages of Zhan Catalyst-1B:** The most significant demonstrated advantages are its potential for **very low Ru leaching** and **ease of recycling** when used in an immobilized form, which is crucial for producing high-purity products in pharmaceutical applications [3]. Its electron-withdrawing group can modulate the initiation rate, which may be beneficial for specific substrates [1] [2].
- **Advantages of Grubbs 2nd Generation Catalyst:** This catalyst is a workhorse in organic synthesis due to its **high activity**, **exceptional functional group tolerance**, and **proven track record** across a wide range of metathesis reactions [2]. It is often the first choice for standard, non-heterogeneous applications.

Important Considerations and Data Gaps

Please note that the available information has certain limitations:

- **Lack of Direct Comparisons:** The most detailed performance data for **Zhan Catalyst-1B** comes from studies of its **immobilized form** [3]. Direct, side-by-side comparisons with Grubbs catalysts in a homogeneous solution for a wide range of reactions are not available in the search results I obtained.
- **Mechanistic Insight:** The improved performance of Zhan catalysts is attributed to the electron-withdrawing sulfonamide group on the benzylidene ligand, which affects the initiation kinetics of the catalyst [1].

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References

1. - Wikipedia Zhan catalyst [en.wikipedia.org]
2. Grubbs catalyst [en.wikipedia.org]
3. BJOC - Hoveyda–Grubbs type metathesis catalyst immobilized on... [beilstein-journals.org]
4. - Zhan Catalyst 1 B [samaterials.com]

To cite this document: Smolecule. [Zhan Catalyst-1B vs Grubbs catalyst performance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6609673#zhan-catalyst-1b-vs-grubbs-catalyst-performance>]

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